

# In-Depth Technical Guide: Methyl 3-(2-fluorophenyl)-3-oxopropanoate

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## Compound of Interest

Compound Name: Methyl 3-(2-fluorophenyl)-3-oxopropanoate

Cat. No.: B181616

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CAS Number: 185302-86-7

A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 3-(2-fluorophenyl)-3-oxopropanoate** is a fluorinated  $\beta$ -keto ester of significant interest in synthetic organic chemistry and drug discovery. Its structural features, particularly the presence of a fluorine atom on the phenyl ring, impart unique chemical properties that are valuable for the synthesis of novel heterocyclic compounds and pharmacologically active molecules. This technical guide provides a detailed overview of its chemical properties, a plausible synthetic route based on established methodologies, and its potential applications in medicinal chemistry. While specific experimental data for this compound is not widely published, this paper compiles relevant information and provides theoretical frameworks for its synthesis and characterization.

## Chemical Properties and Structure

**Methyl 3-(2-fluorophenyl)-3-oxopropanoate** is an organic compound with the molecular formula  $C_{10}H_9FO_3$  and a molecular weight of 196.18 g/mol <sup>[1][2]</sup>. Its structure features a methyl ester, a ketone, and a 2-fluorophenyl group. The presence of the electron-withdrawing fluorine atom on the aromatic ring influences the reactivity of the carbonyl groups and the acidity of the  $\alpha$ -protons.

Table 1: Physicochemical Properties

Property	Value
CAS Number	185302-86-7
Molecular Formula	C <sub>10</sub> H <sub>9</sub> FO <sub>3</sub>
Molecular Weight	196.18 g/mol [1][2]
Appearance	White to off-white solid (predicted)
Solubility	Soluble in common organic solvents (e.g., DCM, EtOAc, THF)
Purity	Typically >95% (as supplied by commercial vendors)[3]

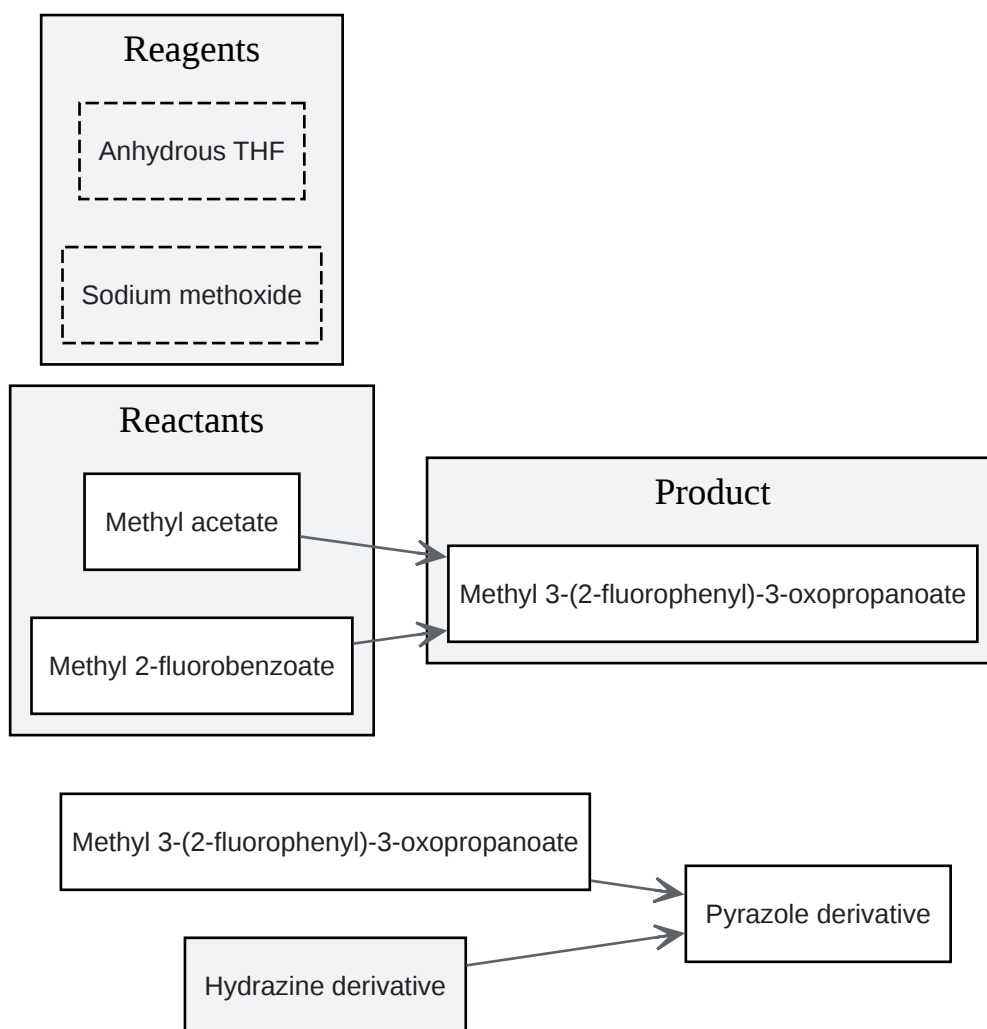
## Synthesis

While a specific, detailed experimental protocol for the synthesis of **Methyl 3-(2-fluorophenyl)-3-oxopropanoate** is not readily available in published literature, a highly plausible and commonly employed method is the Claisen condensation. This reaction involves the condensation of an ester with a ketone or another ester in the presence of a strong base.

For the synthesis of **Methyl 3-(2-fluorophenyl)-3-oxopropanoate**, the logical precursors would be methyl 2-fluorobenzoate and methyl acetate, using a strong base such as sodium methoxide.

## Proposed Experimental Protocol: Claisen Condensation

Reaction Scheme:



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## References

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- 3. 185302-86-7[Methyl 3-(2-fluorophenyl)-3-oxopropanoate]BLD Pharm [bldpharm.com]

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